

# Endogenous metabolite 3-(2-Aminopropyl)phenol

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## Compound of Interest

Compound Name: 3-(2-Aminopropyl)phenol

Cat. No.: B1671444

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An In-Depth Technical Guide to the Endogenous Metabolite **3-(2-Aminopropyl)phenol**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-(2-Aminopropyl)phenol**, also known as  $\alpha$ -methyl-m-tyramine, is an endogenous metabolite with significant biological activity. Historically investigated as an antihypotensive agent, its primary physiological role is to increase blood pressure, making it a molecule of interest for conditions such as orthostatic hypotension. This technical guide provides a comprehensive overview of the current understanding of **3-(2-Aminopropyl)phenol**, including its biosynthesis, mechanism of action, and relevant experimental protocols. Quantitative data from existing literature on related compounds are presented to offer a comparative context, and key signaling pathways and experimental workflows are visualized to facilitate comprehension.

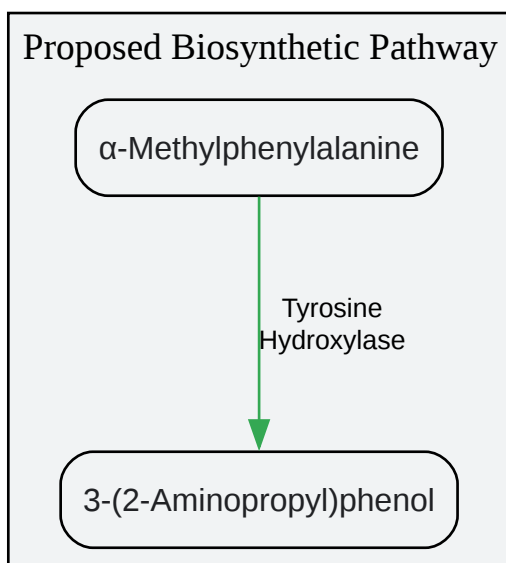
## Introduction

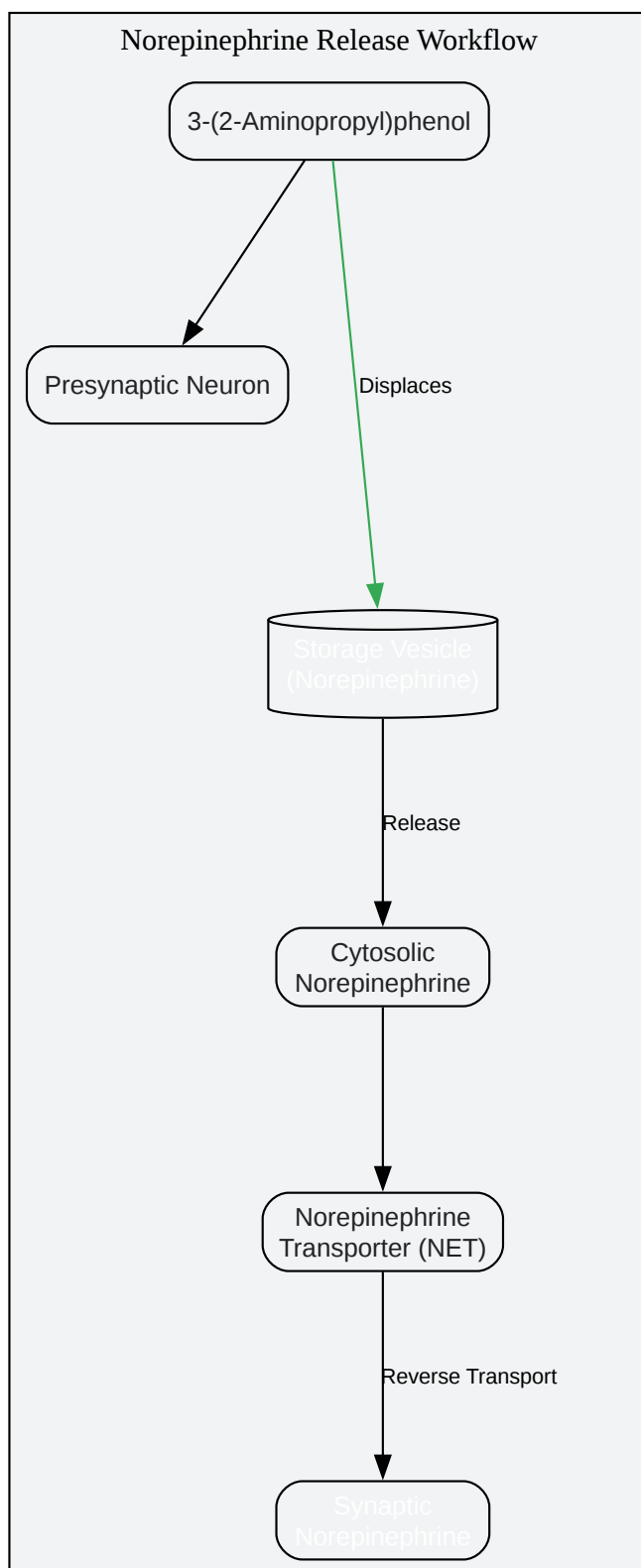
**3-(2-Aminopropyl)phenol** is a biogenic amine that acts as an indirect sympathomimetic agent. Its structure, featuring a phenol ring with an aminopropyl side chain, is similar to other trace amines and neurotransmitters. While its endogenous presence is established, its precise physiological and pathological roles are still under investigation. This document aims to consolidate the available scientific information, providing a valuable resource for researchers and professionals in drug development.

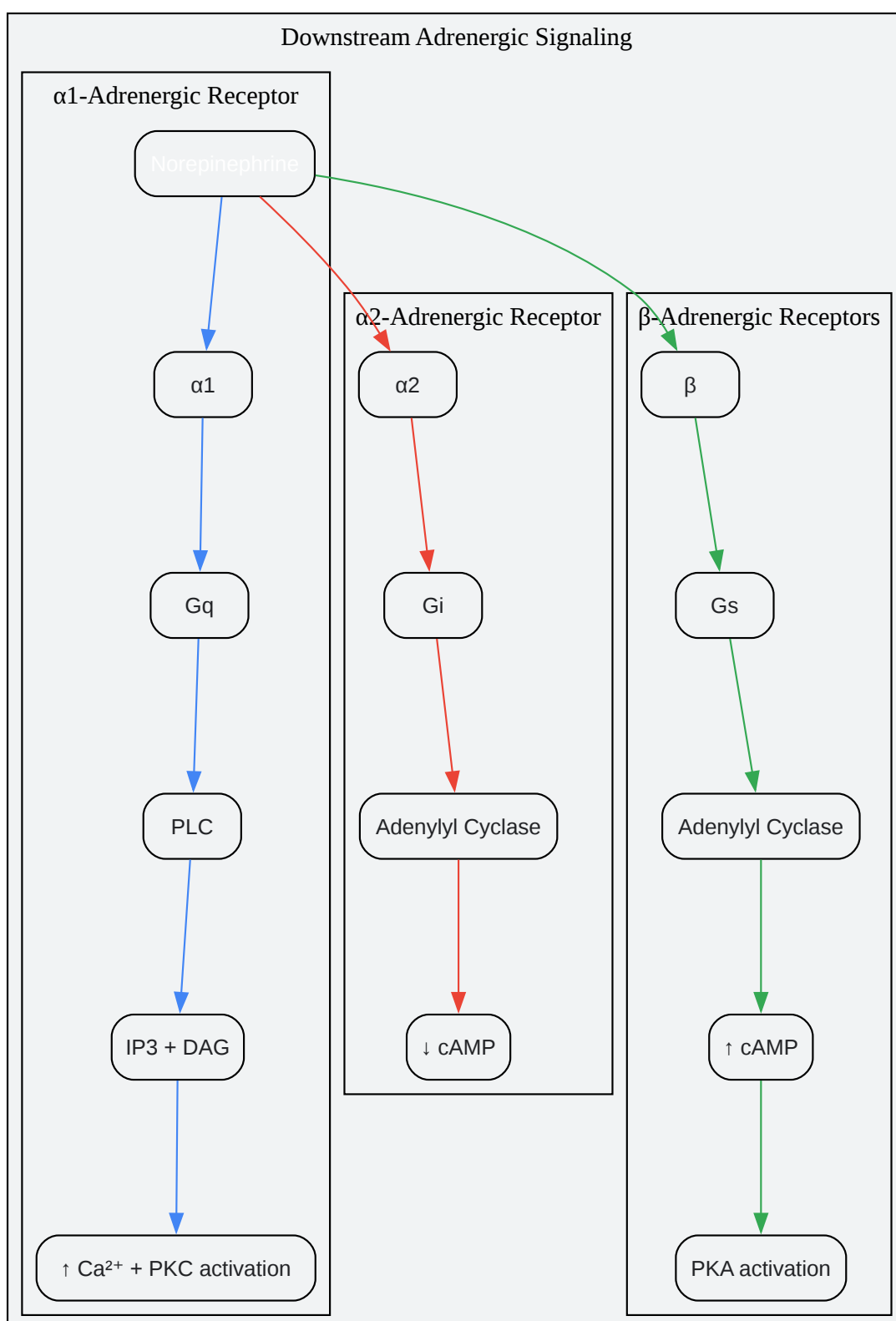
## Biochemical Properties and Biosynthesis

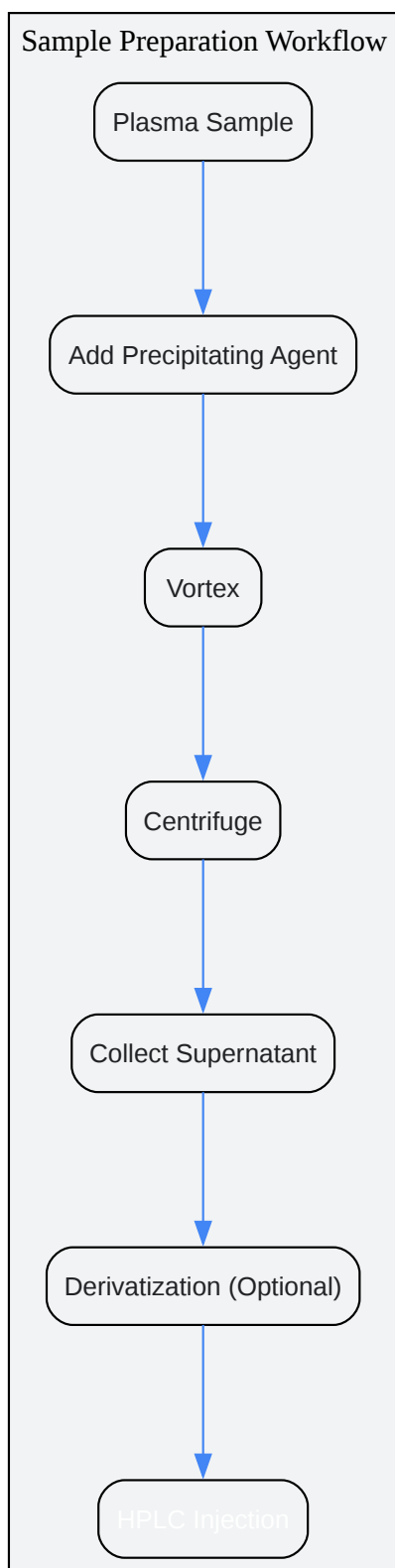
**3-(2-Aminopropyl)phenol** is a human metabolite of (R)-m-Methoxyamphetamine[1]. While its complete endogenous biosynthetic pathway is not fully elucidated, research on analogous compounds suggests a potential route. Studies on rat striatum have indicated that  $\alpha$ -methyl-m-tyramine can be formed from the substrate  $\alpha$ -methylphenylalanine (AMPA) by the enzyme tyrosine hydroxylase[2]. This suggests a metabolic pathway where AMPA is hydroxylated to form **3-(2-Aminopropyl)phenol**.

Proposed Biosynthetic Pathway of **3-(2-Aminopropyl)phenol**









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## References

- 1. Sympathomimetic drug - Wikipedia [en.wikipedia.org]
- 2. The effects of (+)-amphetamine, alpha-methyltyrosine, and alpha-methylphenylalanine on the concentrations of m-tyramine and alpha-methyl-m-tyramine in rat striatum - PubMed [pubmed.ncbi.nlm.nih.gov]
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